

# Essential Safety and Operational Guide for Handling 2,3,6-Trinitrophenol

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## Compound of Interest

Compound Name: 2,3,6-Trinitrophenol

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This document provides immediate, essential safety and logistical information for the handling of **2,3,6-Trinitrophenol**, also commonly known as Picric Acid. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks associated with this hazardous chemical.

## Quantitative Safety Data

A summary of key quantitative data for **2,3,6-Trinitrophenol** is presented in the table below for easy reference and comparison.

Parameter	Value	Reference
OSHA Permissible Exposure Limit (PEL)	0.1 mg/m <sup>3</sup>	[1]
Short-Term Exposure Limit (STEL)	0.2 mg/m <sup>3</sup>	[2]
Oral LD50 (Rat)	200 mg/kg	[3]
Water Content for Desensitization	≥ 30% (w/w)	[2][4]
Storage Period Limit	2 years	[5]

## Personal Protective Equipment (PPE)

When handling **2,3,6-Trinitrophenol**, the following personal protective equipment is mandatory to prevent skin and eye contact, as well as inhalation.[5][6][7]

- **Eye Protection:** ANSI-approved, properly fitting safety glasses or chemical splash goggles are required. A face shield is also recommended.[7]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile, must be worn.[2][6] For spills, it is recommended to double-glove.[2][6]
- **Skin and Body Protection:** A lab coat, buttoned to its full length, is required.[7] Long pants and closed-toe shoes are also mandatory.[1]
- **Respiratory Protection:** Work with **2,3,6-Trinitrophenol** should be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[5][6] If exposure limits are exceeded, a full-face respirator should be used.[4]

## Standard Operating Procedures

Receiving and Storage:

- **Date and Inspect:** Upon receipt, label all containers with the date received and the date opened.[5] Visually inspect containers for any signs of dryness or crystal formation around the cap without opening them.[5]
- **Maintain Hydration:** Ensure that solid **2,3,6-Trinitrophenol** is always kept wet with at least 30% water by weight to maintain its desensitized state.[2] Regularly inspect containers (e.g., quarterly) and add distilled or deionized water as needed to keep the solid covered.[5]
- **Proper Storage Location:** Store in the original container in a cool, dry, well-ventilated area away from heat, sparks, flames, or other ignition sources.[5][7] It must be stored separately from other chemicals.[5] Avoid contact with metals, concrete, plaster, ammonia, and oxidizers.[1]
- **Container Integrity:** Use only glass or plastic containers with non-metallic lids.[7] Metal containers or caps can lead to the formation of dangerously sensitive metal picrate salts.[7]

#### Handling:

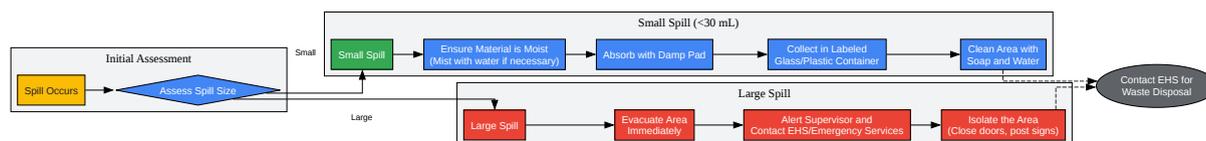
- **Work Area:** All work with **2,3,6-Trinitrophenol** must be performed in a designated area, such as a chemical fume hood.[5][6]
- **Avoid Friction and Shock:** Do not use metal spatulas or other metal instruments that could cause friction or shock.[5] Wooden or plastic spatulas are safe alternatives.[6]
- **Preventing Crystal Formation:** Before sealing a container, clean the bottleneck, cap, and threads with a wet cloth to prevent the formation of dry crystals, which can be explosive.[1][5]
- **Never Work Alone:** Always have another person present when working with **2,3,6-Trinitrophenol**.[1]

#### Disposal Plan:

- **Waste Collection:** All **2,3,6-Trinitrophenol** waste, including contaminated materials, must be collected in clearly labeled, sealed plastic or glass containers.[1][5] The waste should be kept wet.[5]
- **Hazardous Waste Labeling:** Label waste containers with "Hazardous Waste" and the primary constituents.[8]
- **Disposal Request:** Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.[1][8] Do not attempt to dispose of it through normal laboratory trash or drains.[9]

## Emergency Spill Response Workflow

The following diagram outlines the logical steps for responding to a **2,3,6-Trinitrophenol** spill.



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